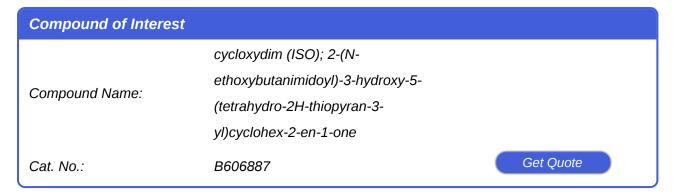


Cycloxydim: A Comparative Analysis of Efficacy on Annual vs. Perennial Grass Weeds

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of the herbicide cycloxydim on annual and perennial grass weeds. Cycloxydim is a selective, systemic, post-emergence herbicide widely used for the control of grass weeds in various broadleaf crops.[1] Understanding its differential efficacy on annual and perennial species is crucial for optimizing weed management strategies and for the development of new herbicidal compounds.

Executive Summary

Cycloxydim demonstrates broad-spectrum efficacy against a range of both annual and perennial grass weeds.[1][2] As an Acetyl-CoA Carboxylase (ACCase) inhibitor, it disrupts lipid biosynthesis in susceptible grass species, leading to growth cessation and eventual death.[3] [4] Generally, annual grasses are more susceptible to single applications of cycloxydim at lower doses, while effective control of deep-rooted and rhizomatous perennial grasses often necessitates higher doses or sequential applications.[5][6] This guide synthesizes available experimental data to provide a clear comparison of cycloxydim's performance against these two major weed types and evaluates its efficacy relative to other common graminicides.

Data Presentation



Table 1: Efficacy of Cycloxydim on Annual vs. Perennial Grass Weeds



Weed Species	Туре	Application Rate (g a.i./ha)	Weed Stage at Application	% Control / Efficacy	Study Reference (if available)
Avena fatua (Wild Oats)	Annual	100	Early Tillering	Excellent	[1]
Lolium rigidum (Ryegrass)	Annual	100	Early Tillering	Excellent	[1]
Phalaris paradoxa (Phalaris)	Annual	100	Early Tillering	Good	[1]
Hordeum leporinum (Barley Grass)	Annual	100	Early Tillering	Good	[1]
Bromus diandrus (Great Brome)	Annual	100	Early Tillering	Good	[1]
Molinia caerulea (Purple Moor Grass)	Perennial	450 (sequential)	Actively Growing	Effective, controlled for at least 21 weeks	[5][6]
Calamagrosti s epigejos (Wood Small Reed)	Perennial	450 (sequential)	Actively Growing	Effective, controlled for at least 12 weeks	[5][6]
Deschampsia flexuosa (Wavy Hair Grass)	Perennial	450	Actively Growing	Good Control	[5]



Holcus lanatus (Yorkshire Fog)	Perennial	450	Actively Growing	Good Control	[5]
Elymus repens (Couch Grass)	Perennial	Not specified	Not specified	Susceptible	[2]

Note: Efficacy can be influenced by environmental conditions, weed growth stage, and the use of adjuvants. The addition of crop oil has been shown to increase the efficacy of cycloxydim.[1]

Table 2: Comparative Efficacy of Cycloxydim and Alternative Herbicides



Herbicide	Mode of Action	Efficacy on Annual Grasses	Efficacy on Perennial Grasses	Key Distinctions & Supporting Data
Cycloxydim	ACCase inhibitor	High. Excellent control of species like Avena fatua and Lolium rigidum.	Moderate to High. Effective on many perennial species, often requiring sequential applications for complete control. [5][6]	Highly selective for grass weeds in broadleaf crops.[1] Considered more effective than carbetamide, clethodim, clodinafoppropargyl, and fenoxaprop-pethyl on certain forest grass weeds.[5][6]
Clethodim	ACCase inhibitor	High.	High. Generally considered one of the better graminicides for perennial grass control, including bermudagrass and fescues.[7]	Also an ACCase inhibitor. May offer broader control of some perennial grasses compared to other graminicides.[7]



Fluazifop-p-butyl	ACCase inhibitor	High.	Moderate to High. Controls perennial grasses like bermudagrass and johnsongrass but can be weak on fescues.[7]	Another ACCase inhibitor. Can be used to control weedy grasses in tall fescue at certain rates.[7]
Glyphosate	EPSP synthase inhibitor	High.	High.	Non-selective, broad-spectrum herbicide that will harm the crop if not applied carefully (e.g., shielded or pre- plant applications). Cycloxydim is considered as effective as glyphosate on most grasses when applied at the correct time. [5][6]
Propyzamide	Microtubule assembly inhibitor	Moderate.	Moderate. Gives good to moderately good control of many grass species but is notably less effective on purple moor grass and larger specimens of	Soil-acting herbicide with a different mode of action. Cycloxydim can be more effective on certain perennial grasses like wood small reed



wood small reed.

and purple moor

[5]

grass.[5]

Experimental Protocols General Experimental Workflow for Herbicide Efficacy Trials

A common experimental design for evaluating herbicide efficacy is the randomized complete block design.[8] This design helps to minimize the effects of field variability.

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